

4-(Benzylxy)-2,6-difluorobenzaldehyde physical properties

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Compound of Interest

Compound Name:	4-(Benzylxy)-2,6-difluorobenzaldehyde
Cat. No.:	B1523323

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An In-Depth Technical Guide to **4-(Benzylxy)-2,6-difluorobenzaldehyde**

Introduction

4-(Benzylxy)-2,6-difluorobenzaldehyde is a fluorinated aromatic aldehyde, a class of organic compounds of significant interest in medicinal chemistry and materials science. The presence of the difluoro substitution pattern on the benzaldehyde ring, combined with the benzylxy group, imparts unique electronic and steric properties. These characteristics make it a valuable intermediate for the synthesis of complex molecular architectures, particularly in the development of novel pharmaceutical agents and functional materials. The fluorine atoms can enhance metabolic stability, binding affinity, and lipophilicity of target molecules, while the aldehyde functional group serves as a versatile handle for a wide array of chemical transformations. This guide provides a comprehensive overview of its core physical properties, a detailed synthesis protocol, spectroscopic characterization, and essential safety guidelines for researchers and drug development professionals.

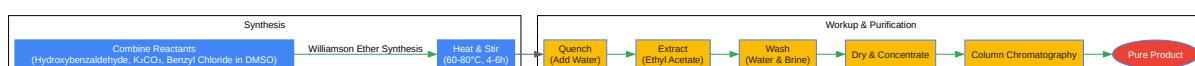
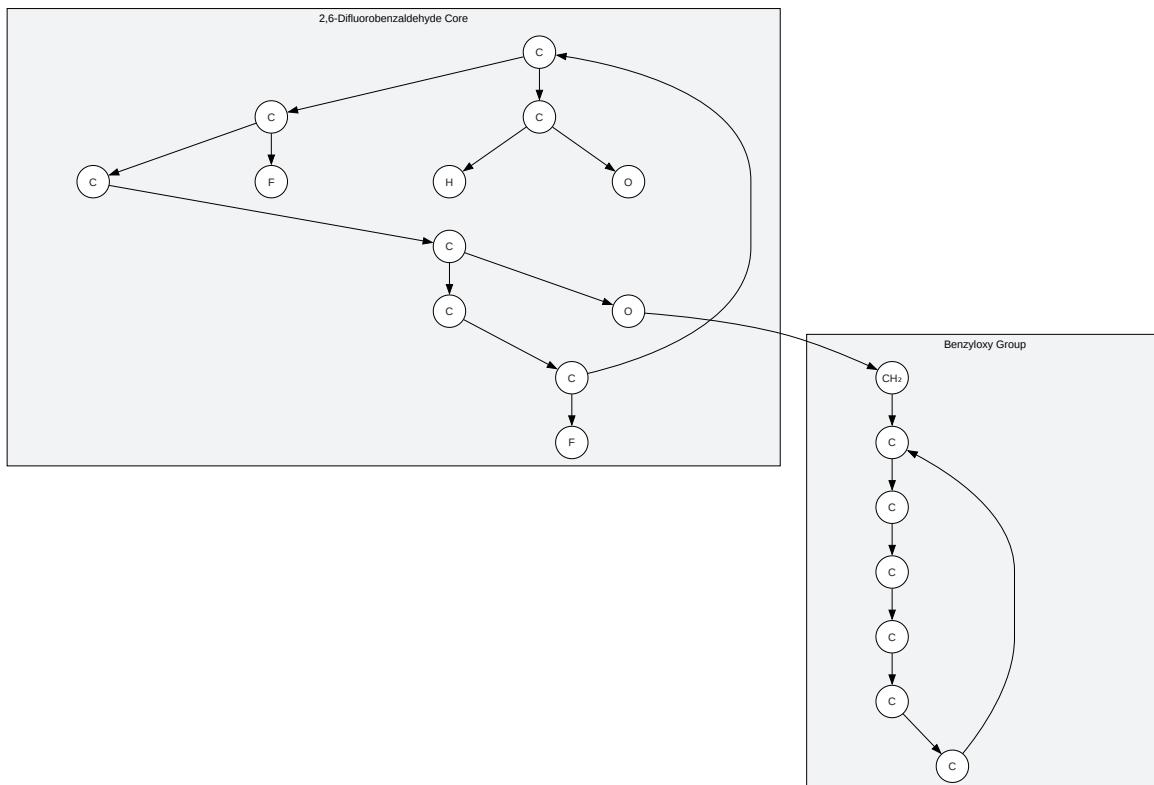
Chemical Identity and Physical Properties

The fundamental physical and chemical properties of **4-(Benzylxy)-2,6-difluorobenzaldehyde** are crucial for its handling, application in synthesis, and purification. These properties are summarized below.

Property	Value	Source
CAS Number	918524-93-3	[1]
Molecular Formula	C ₁₄ H ₁₀ F ₂ O ₂	[1]
Molecular Weight	248.22 g/mol	[1]
Boiling Point	338.9 ± 37.0 °C (Predicted)	[1]
Appearance	White to off-white solid (Expected)	-
Solubility	Soluble in common organic solvents like DMSO, ethyl acetate, and methanol.	[2] [3]

Molecular Structure

The structure of **4-(BenzylOxy)-2,6-difluorobenzaldehyde** is defined by a central benzene ring substituted with an aldehyde group, a benzyloxy group, and two fluorine atoms at positions 2 and 6 relative to the aldehyde.



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Sources

- 1. 4-(benzyloxy)-2,6-difluorobenzaldehyde | 918524-93-3 [amp.chemicalbook.com]

- 2. 4-(3-fluoro-benzyloxy)-benzaldehyde | 66742-57-2 [chemicalbook.com]
- 3. prepchem.com [prepchem.com]
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